

Occurrence and Concentrations of L5 Siloxane

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dodecamethylpentasiloxane

CAS No.: 141-63-9

Cat. No.: S582185

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The table below summarizes the available quantitative data on L5 siloxane from the search results.

Context	Reported Concentration / Level	Source / Location	Citation
In Consumer Products	Up to 73,000 µg/g (7.3% by weight)	Personal-care and household products (2008 survey)	[1]
In Outdoor Air	Median: 2.5 ng m⁻³	New York City air samples (2024 study)	[2]
In Indoor Air	Detected, but specific concentrations not provided	Residential indoor air in California	[3]

Analytical Techniques for Detection

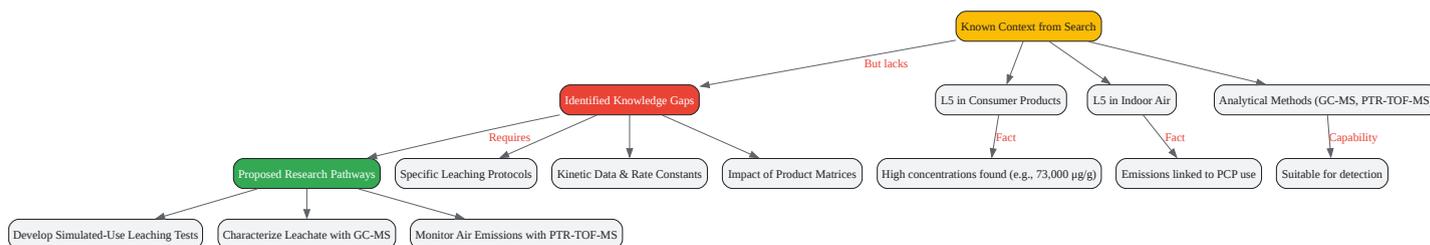
While specific protocols for leaching studies are not available, the cited research uses highly sensitive and reliable analytical techniques to detect and quantify siloxanes like L5 in various matrices. You can adapt these core methodologies for leaching experiments.

- Gas Chromatography-Mass Spectrometry (GC-MS):** This is a standard and powerful technique for identifying and measuring volatile organic compounds like L5 siloxane. It separates the components of a sample (GC) and then identifies them based on their mass-to-charge ratio (MS) [1].
- Proton-Transfer Reaction Time-of-Flight Mass Spectrometry (PTR-TOF-MS):** This technique is excellent for real-time, high-resolution monitoring of volatile organic compounds in the air. It was used

in indoor air studies to track the dynamics and sources of L5 and other siloxanes [3].

Research Context and Pathways for Further Investigation

To assist your work, here is a diagram that maps out the research landscape based on the available information and suggests pathways to fill the data gaps for your technical guide.



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References

1. Survey of Organosilicone Compounds, Including Cyclic and Linear... [link.springer.com]

2. Concentrations of Volatile Methyl Siloxanes in New York City ... [pmc.ncbi.nlm.nih.gov]

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To cite this document: Smolecule. [Occurrence and Concentrations of L5 Siloxane]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b582185#l5-siloxane-leaching-from-consumer-products]

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